

Handling 4-Hexen-3-One: Flammability & Safety

FAQs

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Compound Focus: 4-Hexen-3-one

CAS No.: 50396-87-7

Cat. No.: S3317472

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Here are some frequently asked questions addressing the specific issues researchers might encounter when handling **4-Hexen-3-one**.

- **Q1: What are the primary flammability hazards associated with 4-Hexen-3-one?** A1: **4-Hexen-3-one** is classified as a **Flammable Liquid (Category 3)** [1]. Its key flammability characteristics are [2] [1]:
 - **Flash Point:** 34 °C (93.2 °F) (closed cup). This means that at or above this temperature, the liquid can produce enough vapor to form an ignitable mixture with air.
 - **Boiling Point:** 135-137 °C. This relatively low boiling point indicates it is moderately volatile. The combination of a low flash point and volatility requires careful control of ignition sources and temperature.
- **Q2: What personal protective equipment (PPE) is required for safe handling?** A2: To protect against flammability, irritation, and other hazards, the following PPE is recommended [2]:
 - **Eye/Face Protection:** Use a face shield in combination with safety glasses.
 - **Skin Protection:** Wear gloves made of **butyl rubber** (with a minimum layer thickness of 0.3 mm), which offers a breakthrough time of 480 minutes. A complete chemical-protective suit and flame-retardant antistatic clothing are also advised.
 - **Respiratory Protection:** If ventilation is insufficient and exposure limits are exceeded, use a full-face respirator with a multi-purpose combination (US) or type ABEK (EN 14387) cartridge. For high concentrations, a full-face supplied air respirator is necessary.

- **Q3: What are the key storage conditions to prevent a fire?** A3: Safe storage is critical to mitigate fire risk [2]:
 - Keep the container **tightly closed** in a **dry, cool, and well-ventilated place**.
 - Containers that are opened must be **carefully resealed** and stored in an **upright position** to prevent leakage.
 - **Keep away from heat, sparks, open flames, and hot surfaces** (e.g., hot plates). **No smoking**.
 - **Ground and bond** the container and receiving equipment to prevent the buildup of static electricity, which can ignite vapors.
- **Q4: What should I do if there is a spill or a fire?** A4:
 - **For Spills** [2]:
 - **Personal Precautions:** Evacuate unnecessary personnel. Use appropriate PPE. Remove all ignition sources.
 - **Containment:** Prevent the liquid from entering drains or confined spaces where vapors can accumulate.
 - **Clean-up:** Contain the spill and absorb with non-combustible materials like sand, diatomaceous earth, or vermiculite. Place the contaminated material in a container for disposal according to local regulations.
 - **For Fires** [2]:
 - **Suitable Extinguishing Media:** Use **dry powder** or **dry sand**.
 - **Unsuitable Extinguishing Media:** Do NOT use a water jet, as it may be ineffective or spread the fire.
 - **Special Hazards:** Combustion can produce carbon oxides.
 - **Firefighter Advice:** Wear self-contained breathing apparatus for protection against toxic fumes.

Quantitative Data Summary

The following tables consolidate key physical property and hazard information for **4-Hexen-3-one** from the search results.

Table 1: Physical and Chemical Properties

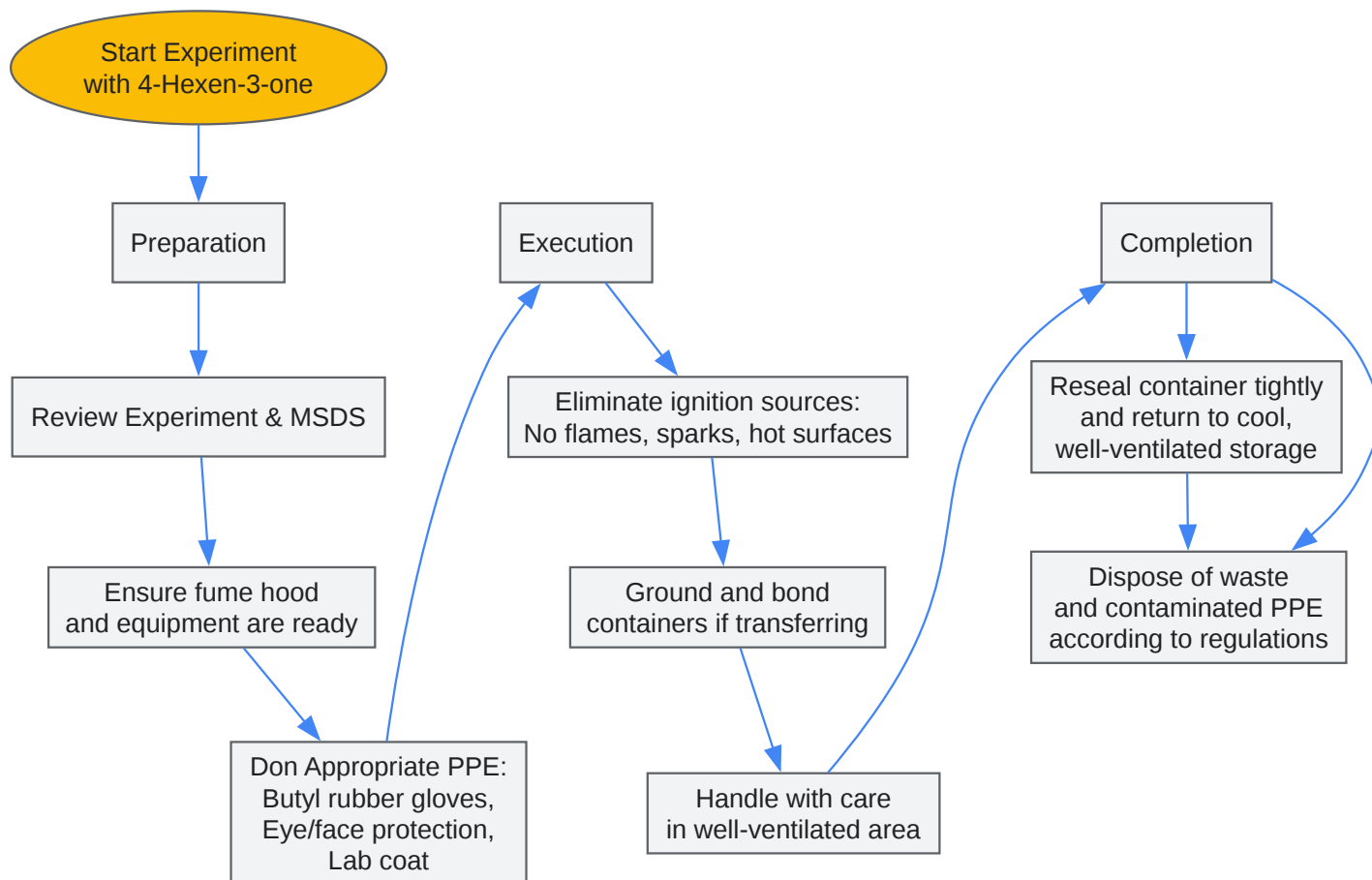
Property	Value	Source
Molecular Formula	C ₆ H ₁₀ O	[3] [2]
Molecular Weight	98.14 g/mol	[3] [2]
Boiling Point	135 - 137 °C	[2] [1]
Flash Point	34 °C (closed cup)	[2] [1]
Density	0.858 g/cm ³ at 25 °C	[2] [1]
Physical Form	Light yellow liquid	[2]

Table 2: Hazard Classifications (GHS) and Health Effects

Category	Classification	Signal Word & Hazard Statements
Flammability	Flammable Liquid (Category 3)	Signal Word: Warning H226: Flammable liquid and vapour
Health Hazards	Acute Toxicity (Oral, Category 4) Eye Irritation (Category 2) Skin Irritation (Category 2) STOT Single Exposure (Category 3, Respiratory system)	H302: Harmful if swallowed H319: Causes serious eye irritation H315: Causes skin irritation H335: May cause respiratory irritation
NFPA 704 Rating	Health: 2, Flammability: 3, Reactivity: 0	[2]

Experimental Safety Workflow

The diagram below outlines a logical workflow for safely handling **4-Hexen-3-one** in a laboratory setting, integrating the key precautions identified.



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Diagram: Safety Protocol for Handling **4-Hexen-3-one**

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References

1. 4-Hexen-3-one = 92 2497-21-4 [sigmaaldrich.com]

2. 4-HEXEN-3-ONE - Safety Data Sheet [chemicalbook.com]

3. 4-HEXEN-3-ONE(2497-21-4) IR Spectrum [chemicalbook.com]

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